

Personal protective equipment for handling 3-Fluoroisatoic anhydride

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Compound of Interest

Compound Name: 3-Fluoroisatoic anhydride

Cat. No.: B065496

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Essential Safety and Handling Guide for 3-Fluoroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Fluoroisatoic anhydride** (CAS No. 174463-53-7). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

3-Fluoroisatoic anhydride is a hazardous substance requiring stringent safety measures. The primary hazards are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Summary

Hazard Statement	Description
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Occupational Exposure Limits (OELs)

No specific occupational exposure limits (OELs) have been established for **3-Fluoroisatoic anhydride**. Therefore, it is imperative to handle this compound with a high degree of caution, employing engineering controls and personal protective equipment to minimize any potential exposure.

Required Personal Protective Equipment (PPE)

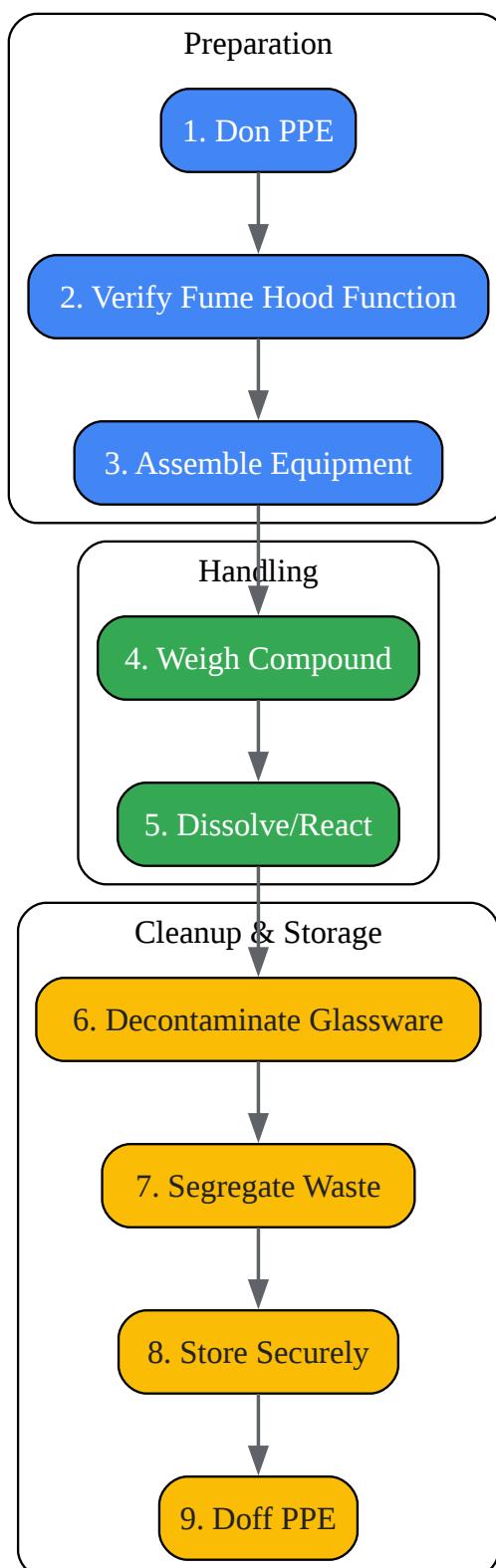
To ensure safety, the following PPE is mandatory when handling **3-Fluoroisatoic anhydride**:

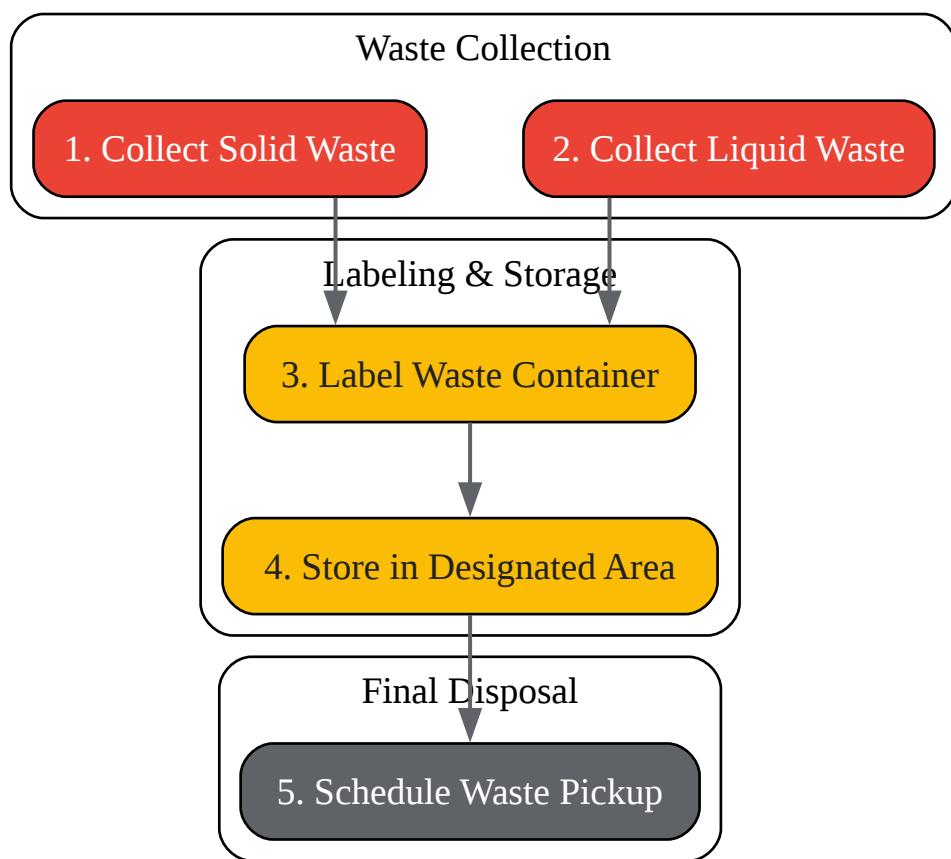
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and subsequent irritation.
Body Protection	A flame-retardant lab coat, fully buttoned, with long sleeves.	Protects skin from accidental contact and splashes.
Respiratory Protection	A NIOSH-approved respirator is necessary if working outside of a certified chemical fume hood or if dust is generated.	Prevents inhalation of the powder, which can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **3-Fluoroisatoic anhydride** in a laboratory setting.

Workflow for Handling **3-Fluoroisatoic Anhydride**





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References

- 1. 3-Fluoroisatoic anhydride | 174463-53-7 [sigmaaldrich.com]
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